

Introduction: The Role of Isotopic Labeling in Analytical Precision

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Compound of Interest

Compound Name: Imazalil-d5 Sulfate

Cat. No.: B586582

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Imazalil is a systemic imidazole fungicide widely employed in agriculture for the post-harvest treatment of fruits and vegetables to prevent spoilage from fungal growth.[1][2] Its prevalence necessitates highly accurate and reliable analytical methods to monitor residue levels for consumer safety and regulatory compliance.[3] **Imazalil-d5 Sulfate** is the deuterium-labeled analogue of Imazalil sulfate.[4] It serves a critical function not as a fungicide, but as an internal standard for the precise quantification of Imazalil in complex matrices using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[4][5][6]

The incorporation of five deuterium atoms creates a compound that is chemically and physically almost identical to the parent molecule, Imazalil. This ensures it behaves similarly during sample extraction, cleanup, and chromatographic separation. However, its increased mass allows it to be clearly distinguished from the unlabeled analyte by the mass spectrometer. This guide provides a comprehensive overview of the essential physical and chemical properties of **Imazalil-d5 Sulfate**, its application, and the underlying scientific principles that make it an indispensable tool for researchers and analytical scientists.

Chemical Identity and Nomenclature

Correctly identifying a reference standard is the foundation of any analytical procedure.

Imazalil-d5 Sulfate is distinguished by specific identifiers that ensure traceability and accuracy in experimental design.

- Formal Name: 1-(2-((allyl-d5)oxy)-2-(2,4-dichlorophenyl)ethyl)-1H-imidazole, monosulfate[5]

- Common Synonyms: Enilconazole-d5, (±)-Imazalil-d5[5]
- CAS Number: 1398065-92-3[5][7]

The parent (unlabeled) compound, Imazalil sulfate, has a CAS number of 58594-72-2.[4][8][9]

Caption: 2D Structure of **Imazalil-d5 Sulfate**.

Physicochemical Properties

The physical and chemical characteristics of a standard are paramount for its proper storage, handling, and application in analytical methods.

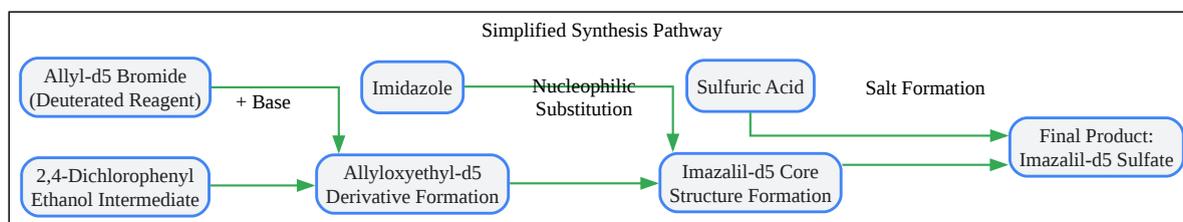
Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₉ Cl ₂ D ₅ N ₂ O • H ₂ SO ₄	[5]
Molecular Weight	400.3 g/mol	[5]
Physical State	Solid. The non-deuterated Imazalil sulfate is described as a white to beige crystalline, hygroscopic powder.	[10][11]
Solubility	Slightly soluble in Chloroform and Methanol.	[5][11]
Stability	Stable for ≥ 4 years under appropriate storage conditions.	[5]
Storage Temperature	-20°C	[6]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[5]

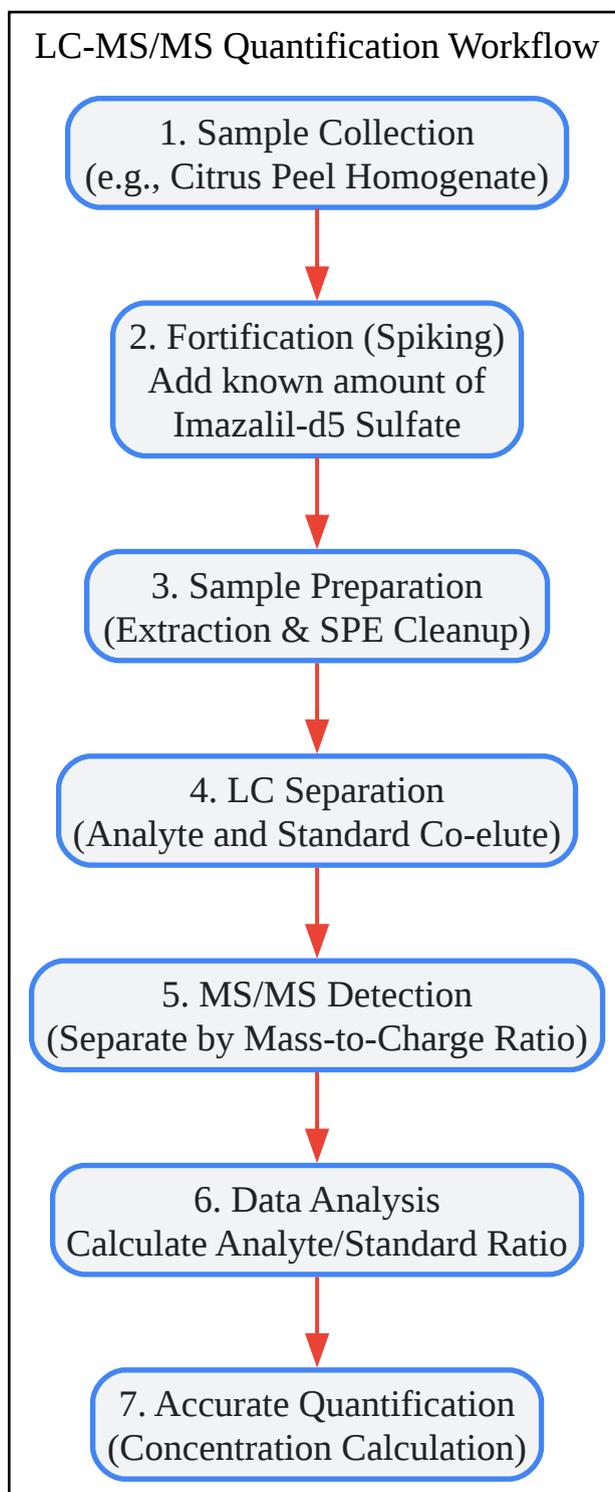
Synthesis and Isotopic Labeling Rationale

While specific synthesis routes for the deuterated standard are often proprietary, the general pathway can be inferred from the synthesis of Imazalil. The process involves a multi-step chemical synthesis.[12]

- Intermediate Formation: A 2,4-dichlorophenyl ethanol intermediate is first prepared.[12]
- Alkylation: This intermediate is reacted with an allyl-containing compound. For **Imazalil-d5 Sulfate**, this step would critically involve a deuterated reagent, such as allyl-d5 bromide, to introduce the five deuterium atoms onto the allyl group.
- Imidazole Addition: The resulting derivative undergoes nucleophilic substitution with imidazole to form the core structure.[12]
- Sulfate Salt Formation: The final step involves reacting the molecule with sulfuric acid to produce the sulfate salt.[12]

Causality: The choice of deuterium as the isotopic label is deliberate. Deuterium's stability (it is a non-radioactive isotope) and its minimal impact on the molecule's chemical properties make it ideal.[4] It does not significantly alter the retention time in chromatography or the extraction efficiency compared to the unlabeled analyte. Its sole purpose is to increase the mass by a known amount (in this case, +5 Da), providing a distinct mass-to-charge (m/z) ratio for detection in the mass spectrometer.





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